Scalable manufacturing methods for 2-(4-Bromophenoxy)-5-chloropyrimidine

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Compound of Interest

Compound Name:	*2-(4-Bromophenoxy)-5-chloropyrimidine*
CAS No.:	*1538671-54-3*
Cat. No.:	*B2375608*

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Application Note: Scalable Manufacturing of **2-(4-Bromophenoxy)-5-chloropyrimidine**

Abstract & Strategic Importance

This application note details a robust, scalable protocol for the synthesis of **2-(4-Bromophenoxy)-5-chloropyrimidine**, a critical biaryl ether scaffold used in the development of agrochemicals and pharmaceuticals (e.g., kinase inhibitors, endothelin receptor antagonists).

The synthesis relies on a Nucleophilic Aromatic Substitution (SNAr) between 2,5-dichloropyrimidine and 4-bromophenol. While seemingly straightforward, the scale-up of this reaction presents specific challenges regarding regioselectivity control, hydrolytic impurity management, and solid-state isolation. This guide provides a self-validating workflow designed to ensure >98% purity and reproducible yields at kilogram scales.

Chemical Strategy & Mechanism

Mechanistic Grounding

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The synthesis exploits the differential electrophilicity of the pyrimidine ring. In 2,5-dichloropyrimidine, the carbon atoms at positions 2 and 5 possess vastly different reactivities:

- C2 Position: Flanked by two electronegative nitrogen atoms, this position is highly electron-deficient (low LUMO energy), making it exceptionally susceptible to nucleophilic attack.
- C5 Position: Located meta to both nitrogens, it lacks the resonance stabilization required for the Meisenheimer intermediate, rendering it inert to SNAr under standard conditions.

This electronic bias ensures high regioselectivity, where the phenoxide nucleophile exclusively displaces the C2-chloride.

Reaction Scheme

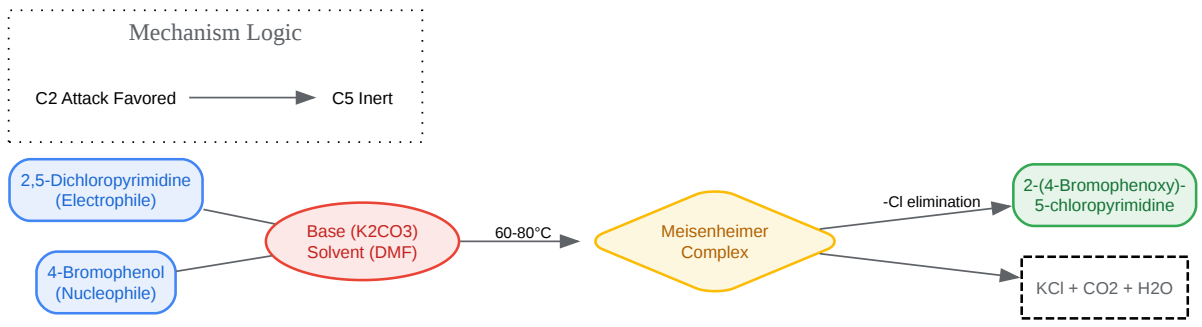

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Figure 1: Mechanistic pathway highlighting the regioselective SNAr at the C2 position.

Process Development & Optimization

Critical Process Parameters (CPPs)

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Parameter	Recommended Range	Impact on Quality/Yield
Stoichiometry	1.0 eq Pyrimidine : 1.05 eq Phenol	Excess phenol ensures complete consumption of the expensive pyrimidine.
Base Selection	Potassium Carbonate (K_2CO_3), milled	Milled particle size increases surface area, accelerating the heterogeneous reaction. Avoid NaH on scale due to H_2 evolution risks.
Solvent	DMF or NMP	High polarity is required to stabilize the transition state. Acetonitrile is a viable alternative but requires longer reaction times.
Temperature	75°C – 85°C	<70°C: Sluggish kinetics. >90°C: Increases risk of hydrolysis (formation of 5-chloro-2-hydroxypyrimidine).
Water Content	< 0.1% (Karl Fischer)	Critical: Water competes as a nucleophile, leading to the hydrolytic impurity. Dry solvents are mandatory.

Impurity Profile

- Impurity A (Hydrolysis): 5-chloro-2-hydroxypyrimidine. Control: Use anhydrous conditions.
- Impurity B (Regioisomer): 2-chloro-5-(4-bromophenoxy)pyrimidine. Control: Negligible due to electronic deactivation of C5.
- Impurity C (Bis-ether): 2,5-bis(4-bromophenoxy)pyrimidine. Control: Impossible under these conditions as C5 does not react.

Scalable Manufacturing Protocol

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Scale: 1.0 kg Input (2,5-Dichloropyrimidine) Expected Yield: 88–92% Purity: >99.0% (HPLC)

Step 1: Reaction Setup

- Reactor Prep: Ensure a 10 L glass-lined or stainless steel reactor is clean, dry, and nitrogen-inerted.
- Charging:
  - Charge DMF (5.0 L).
  - Add 2,5-Dichloropyrimidine (1.0 kg, 6.71 mol).
  - Add 4-Bromophenol (1.22 kg, 7.05 mol, 1.05 eq).
  - Initiate stirring (150–200 RPM).
- Base Addition:
  - Add Potassium Carbonate (1.39 kg, 10.0 mol, 1.5 eq) in portions over 15 minutes to manage minor exotherms.
  - Note: The mixture will appear as a white/off-white suspension.

Step 2: Reaction Execution

- Heating: Ramp temperature to 80°C over 45 minutes.
- Monitoring: Hold at 80°C for 4–6 hours.
  - IPC (In-Process Control): Sample every 2 hours for HPLC.
  - End Point: < 1.0% remaining 2,5-dichloropyrimidine.

Step 3: Workup & Isolation (Precipitation Method)

- Cooling: Cool the reaction mixture to 20–25°C.
- Quench: Slowly add Water (5.0 L) over 60 minutes.

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- Caution: Exothermic mixing. Maintain internal temp < 35°C.
- The product will precipitate as a thick slurry.

- Aging: Stir the slurry at 10–15°C for 2 hours to maximize yield and crystal growth.
- Filtration: Filter the solids using a basket centrifuge or Nutsche filter.
- Washing:
  - Wash cake with Water (2 x 2.0 L) to remove inorganic salts and residual DMF.
  - Wash with Cold Ethanol (1.0 L) to displace water and remove unreacted phenol.

Step 4: Drying

- Dry in a vacuum oven at 45–50°C for 12–16 hours.
- LOD (Loss on Drying): Target < 0.5%.

Process Workflow Diagram

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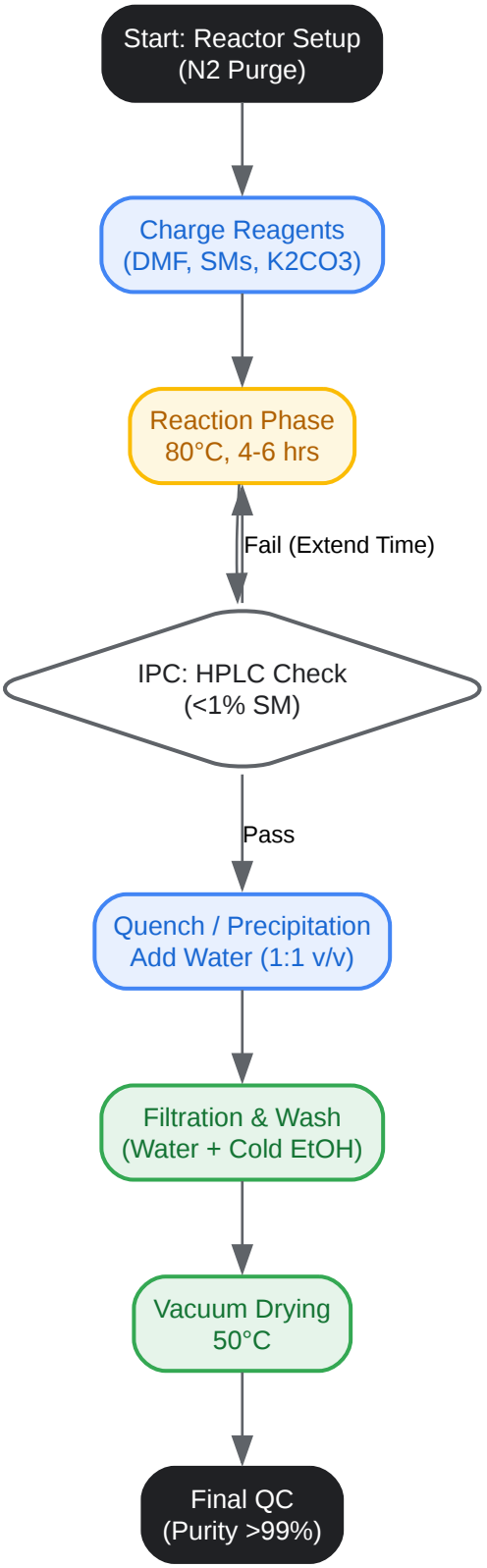

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Figure 2: Manufacturing workflow from reactor charging to final quality control.

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Analytical Quality Control

Test	Method	Specification
Appearance	Visual	White to off-white solid
Identification	1H NMR / MS	Conforms to structure
Purity	HPLC (C18, ACN/Water)	≥ 98.5%
Residual Solvent	GC-HS	DMF < 880 ppm
Water Content	Karl Fischer	≤ 0.5%

HPLC Method Parameters:

- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm)
- Mobile Phase A: 0.1% H3PO4 in Water
- Mobile Phase B: Acetonitrile
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV at 254 nm.

Safety & EHS Considerations

- 4-Bromophenol: Corrosive and toxic. Handle with full PPE (gloves, goggles, face shield). In case of skin contact, wash immediately with PEG-400 or large amounts of water.
- 2,5-Dichloropyrimidine: Potential skin sensitizer. Avoid dust generation.
- DMF: Hepatotoxic and teratogenic. Use in a closed system or well-ventilated fume hood.
- Waste Disposal: The aqueous filtrate contains DMF and inorganic salts. It must be incinerated or treated via specialized wastewater protocols; do not discharge into standard drains.

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